

# Technical Support Center: Chloranium (Chlorine) Interference

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## Compound of Interest

Compound Name: *Chloranium*

Cat. No.: *B1228919*

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Welcome to the technical support center for mass spectrometry. This resource is designed to help researchers, scientists, and drug development professionals troubleshoot and prevent a common type of interference. While the term "**Chloranium**" is not standard, it strongly points towards issues caused by Chlorine in mass spectrometry, a frequent challenge for analysts. This guide will address the prevention of chlorine-based polyatomic interferences, particularly in Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

## Frequently Asked Questions (FAQs)

**Q1:** What is "**Chloranium**" or Chlorine Interference in ICP-MS?

In ICP-MS, chlorine interference refers to the formation of polyatomic ions (molecules made of multiple atoms) that have the same mass-to-charge ratio ( $m/z$ ) as the analyte of interest.<sup>[1]</sup> The most common and problematic interference is the formation of argon chloride ( $^{35}\text{Cl}^{40}\text{Ar}^+$ ) when chlorine is present in the sample matrix (e.g., from hydrochloric acid or chlorinated solvents).<sup>[2]</sup> <sup>[3]</sup> This polyatomic ion has a mass-to-charge ratio of 75, which is the same as the primary isotope of Arsenic ( $^{75}\text{As}$ ), leading to falsely high readings for this element. Other chlorine-based polyatomics like  $^{35}\text{Cl}^{16}\text{O}^+$  can also interfere with elements like Vanadium ( $^{51}\text{V}$ ).<sup>[3]</sup><sup>[4]</sup>

**Q2:** How can I identify if my analysis is affected by chlorine interference?

There are several indicators that chlorine interference may be impacting your results:

- Unusually high background at m/z 75: When analyzing blanks or samples with low arsenic content, a high signal at m/z 75 suggests the presence of  $^{40}\text{Ar}^{35}\text{Cl}^+$ .
- Correlation with Chlorine Isotopes: Since chlorine has two main isotopes,  $^{35}\text{Cl}$  (75.77%) and  $^{37}\text{Cl}$  (24.23%), you will also see a  $^{40}\text{Ar}^{37}\text{Cl}^+$  signal at m/z 77.<sup>[2]</sup> If the signal at m/z 77 is approximately 31% of the signal at m/z 75 (the natural abundance ratio of  $^{37}\text{Cl}/^{35}\text{Cl}$ ), it is a strong indicator of chlorine-based interference.
- Matrix Effects: If samples digested with hydrochloric acid (HCl) show significantly higher arsenic readings than those prepared with nitric acid (HNO<sub>3</sub>), chlorine interference is a likely cause.

Q3: Which elements are most commonly affected by chlorine-based interferences?

The following table summarizes the most common elements affected by chlorine-based polyatomic interferences in ICP-MS.

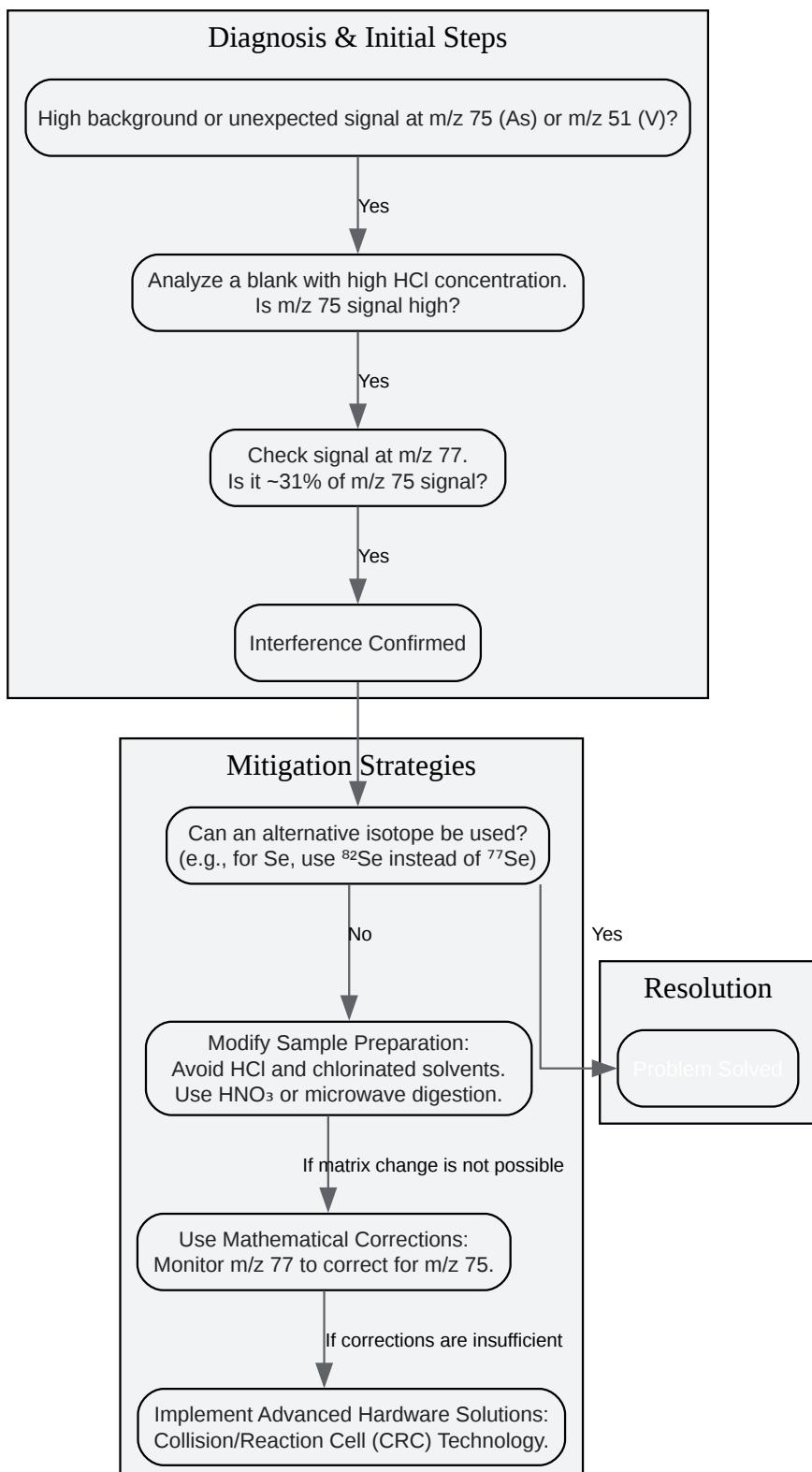
Analyte Isotope	m/z	Interfering Polyatomic Ion
$^{51}\text{V}$	51	$^{35}\text{Cl}^{16}\text{O}^+$
$^{53}\text{Cr}$	53	$^{37}\text{Cl}^{16}\text{O}^+$
$^{75}\text{As}$	75	$^{40}\text{Ar}^{35}\text{Cl}^+$ , $^{38}\text{Ar}^{37}\text{Cl}^+$
$^{77}\text{Se}$	77	$^{40}\text{Ar}^{37}\text{Cl}^+$

## Troubleshooting Guides

This section provides detailed troubleshooting steps and experimental protocols to mitigate chlorine-based interferences.

### Guide 1: Initial Diagnosis and Simple Corrections

If you suspect chlorine interference, follow this workflow to diagnose and potentially resolve the issue with simpler methods before moving to more advanced techniques.

[Click to download full resolution via product page](#)**Caption:** Troubleshooting workflow for chlorine interference.

## Guide 2: Advanced Interference Removal with Collision/Reaction Cell (CRC) Technology

Modern ICP-MS instruments are often equipped with a collision/reaction cell (CRC) to remove polyatomic interferences.<sup>[5][6]</sup> This chamber is located before the mass analyzer and is filled with a specific gas.

This protocol describes the use of a reaction gas, such as hydrogen, to neutralize the  $^{40}\text{Ar}^{35}\text{Cl}^+$  interference on  $^{75}\text{As}$ .

- Instrument Setup:
  - Ensure the ICP-MS is equipped with a collision/reaction cell.
  - Connect a high-purity hydrogen ( $\text{H}_2$ ) gas line to the appropriate port on the instrument. A common mixture is 7%  $\text{H}_2$  in Helium.<sup>[5]</sup>
- Method Development:
  - In your ICP-MS software, create a new analytical method or edit an existing one.
  - Enable the CRC and select "Reaction Mode."
  - Select  $\text{H}_2$  as the reaction gas.
- Optimization of Gas Flow Rate:
  - Prepare two solutions:
    - A solution containing a high concentration of chloride (e.g., 1%  $\text{HCl}$ ) but no arsenic.
    - A standard solution containing a known concentration of arsenic (e.g., 1  $\mu\text{g/L}$  As) in a non-chloride matrix (e.g., 1%  $\text{HNO}_3$ ).
  - Begin with a low  $\text{H}_2$  flow rate (e.g., 2 mL/min).
  - Analyze the high-chloride solution and monitor the signal at  $\text{m/z}$  75. The goal is to minimize this signal.

- Incrementally increase the H<sub>2</sub> flow rate (e.g., in steps of 0.5 mL/min) and re-analyze the high-chloride solution until the signal at m/z 75 is minimized.
- Once the optimal flow rate for interference reduction is found, analyze the arsenic standard to ensure that the analyte signal has not been significantly diminished. Some signal reduction is expected, but the overall signal-to-noise ratio should be dramatically improved.
- Optimization of Cell Voltages:
  - Most instruments have voltage parameters for the CRC (e.g., hexapole or octopole bias). [4] These voltages control the energy of the ions as they pass through the cell.
  - Fine-tune these voltages to maximize the analyte signal while keeping the interference signal low. For reaction mode, this often involves finding a "sweet spot" where the reaction between the interfering ion and the reaction gas is most efficient without affecting the analyte ion.

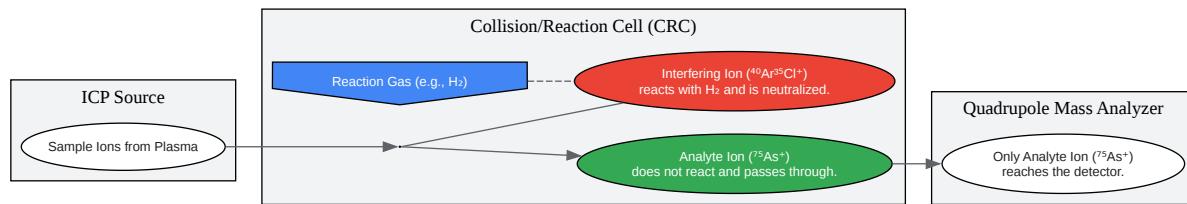
The effectiveness of CRC technology can be quantified by measuring the Background Equivalent Concentration (BEC), which is the concentration of an analyte that would produce a signal equal to the background noise. A lower BEC indicates better interference removal.

Mode	Cell Gas	Target Interference	Analyte	Typical BEC (µg/L)
Standard (No Gas)	None	<sup>40</sup> Ar <sup>35</sup> Cl <sup>+</sup>	<sup>75</sup> As	> 10
Collision (KED)	Helium (He)	All polyatomics	<sup>75</sup> As	0.1 - 0.5
Reaction	Hydrogen (H <sub>2</sub> )	<sup>40</sup> Ar <sup>35</sup> Cl <sup>+</sup>	<sup>75</sup> As	< 0.01
Reaction	Ammonia (NH <sub>3</sub> )	<sup>35</sup> Cl <sup>16</sup> O <sup>+</sup>	<sup>51</sup> V	< 0.05

Data are representative and may vary based on instrument model and matrix complexity.

# Visualizing the Solution: How a Collision/Reaction Cell Works

The diagram below illustrates the principle of a collision/reaction cell for removing interferences.



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